

Proper Disposal of 2-(4-Chlorobutyl)-1,3-dioxolane: A Comprehensive Guide

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Compound of Interest

Compound Name: 2-(4-Chlorobutyl)-1,3-dioxolane

Cat. No.: B038741

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For immediate reference, treat **2-(4-Chlorobutyl)-1,3-dioxolane** as a toxic and combustible liquid that requires specialized disposal procedures. Adherence to institutional and local regulations is paramount for ensuring the safety of laboratory personnel and environmental protection. This guide provides a detailed operational plan for the safe handling and disposal of this compound.

I. Essential Safety and Hazard Information

2-(4-Chlorobutyl)-1,3-dioxolane is classified as a hazardous substance. Key safety considerations include its acute oral toxicity and combustibility.

Key Safety Data:

Property	Value	Source
Signal Word	Danger	
Hazard Pictogram	GHS06 (Acute Toxicity)	
Hazard Statement	H301: Toxic if swallowed	
Flash Point	85.0 °C (185.0 °F) - closed cup	
Density	1.109 g/mL at 20 °C	
Boiling Point	56-58 °C at 0.1 mmHg	

II. Personal Protective Equipment (PPE) and Handling

Prior to handling **2-(4-Chlorobutyl)-1,3-dioxolane**, ensure that all necessary personal protective equipment is worn and that the work is conducted in a controlled environment.

- Engineering Controls: Always handle this chemical inside a certified chemical fume hood. Ensure that eyewash stations and safety showers are in close proximity to the workstation. Use explosion-proof electrical and ventilating equipment.
- Personal Protective Equipment:
 - Eye and Face Protection: Wear chemical safety goggles and a face shield.
 - Hand Protection: Use chemical-resistant gloves (e.g., Viton®). Inspect gloves before each use and dispose of contaminated gloves in accordance with laboratory best practices.
 - Respiratory Protection: A NIOSH/MSHA or European Standard EN 14387 approved respirator with a type ABEK filter is recommended.
 - Skin and Body Protection: Wear a flame-retardant, antistatic protective lab coat.[\[1\]](#)

III. Step-by-Step Disposal Protocol

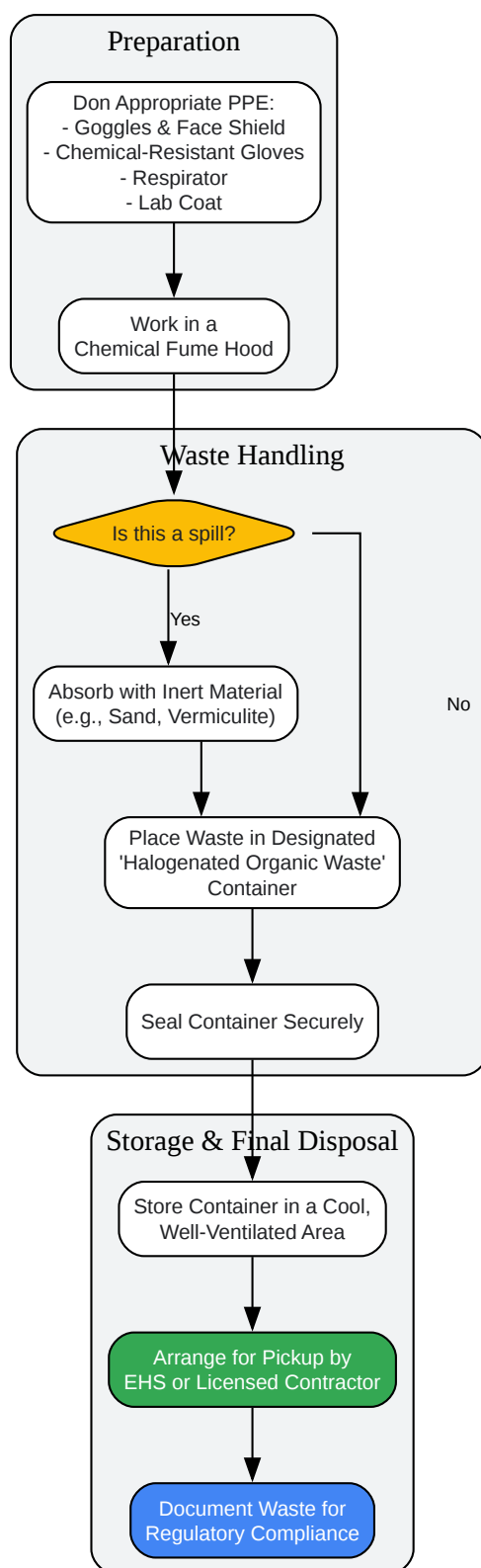
The proper disposal of **2-(4-Chlorobutyl)-1,3-dioxolane** is critical. Under no circumstances should this chemical be disposed of down the drain.

- Waste Segregation and Collection:
 - Designate a specific, clearly labeled waste container for "Halogenated Organic Waste."
 - The container must be chemically resistant and have a secure screw-top cap to prevent leakage and evaporation.
 - Do not mix with other non-halogenated chemical waste.
- Container Management:

- Keep the halogenated organic waste container closed at all times, except when adding waste.
- Store the waste container in a cool, dry, and well-ventilated secondary containment area, away from heat, sparks, and open flames.
- Spill and Contamination Cleanup:
 - In the event of a spill, absorb the material with an inert absorbent such as sand or diatomaceous earth.
 - Collect the absorbed material and contaminated debris using non-sparking tools and place it in the designated halogenated organic waste container for disposal.
 - Ventilate the affected area.
- Final Disposal:
 - Arrange for the collection of the waste container by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company.^[2]
 - All disposal activities must be in accordance with local, state, and federal regulations.^[2]

IV. Logical Workflow for Disposal

The following diagram illustrates the decision-making process and procedural flow for the safe disposal of **2-(4-Chlorobutyl)-1,3-dioxolane**.



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Caption: Disposal workflow for **2-(4-Chlorobutyl)-1,3-dioxolane**.

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References

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- 2. assets.thermofisher.com [assets.thermofisher.com]
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